

# Personal protective equipment for handling 2-Nitrocyclohexanone

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## Compound of Interest

Compound Name: 2-Nitrocyclohexanone

Cat. No.: B1217707

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## Essential Safety and Handling Guide for 2-Nitrocyclohexanone

This guide provides immediate and essential safety protocols for laboratory personnel handling **2-Nitrocyclohexanone**. It is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal procedures.

## Chemical and Hazard Identification

**2-Nitrocyclohexanone** is a solid organic compound that requires careful handling due to its potential health hazards. Below is a summary of its key properties and hazard classifications.

Table 1: Properties and Hazards of **2-Nitrocyclohexanone**

Property	Value	Reference
CAS Number	4883-67-4	[1]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO <sub>3</sub>	[2]
Molecular Weight	143.14 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	39-43 °C	[1][3]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
GHS Pictogram	GHS07 (Exclamation Mark)	[1]
GHS Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed. H319: Causes serious eye irritation.	[1][2]
Hazard Classifications	Acute Toxicity, Oral (Category 4). Serious Eye Damage/Eye Irritation (Category 2A).	[1][2]
Storage Class Code	11 - Combustible Solids	[1]

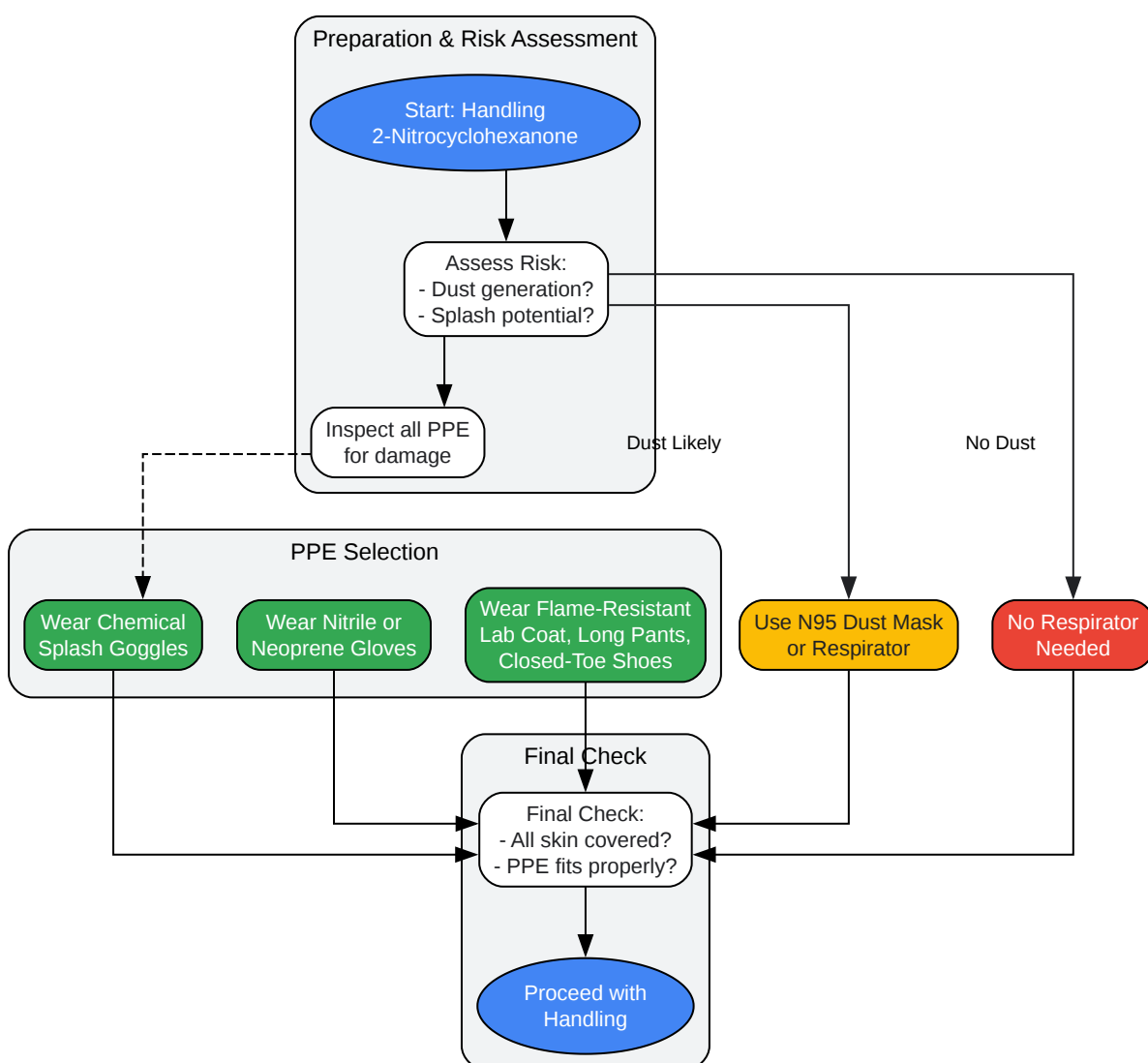
## Personal Protective Equipment (PPE)

Selection of appropriate PPE is critical to minimize exposure risk. The following provides a step-by-step guide for PPE selection and use.

Mandatory PPE:

- Eye Protection: Chemical splash goggles that meet ANSI Z87.1 standards are required.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.[1][4]  
Gloves should be inspected before each use and replaced immediately if contaminated or damaged.[4]

- Body Protection: A flame-resistant lab coat should be worn and kept buttoned.[4] Long pants and closed-toe, closed-heel shoes are mandatory to cover all skin.[4]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is necessary.[1]



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Caption: PPE selection workflow for handling **2-Nitrocyclohexanone**.

## Step-by-Step Handling and Operational Plan

Adherence to a strict operational protocol is essential for safety.

Preparation and Handling:

- **Work Area:** Designate a specific area for handling **2-Nitrocyclohexanone**, preferably within a chemical fume hood.
- **Equipment:** Ensure all necessary equipment, including scales, spatulas, and containers, are clean and readily available.
- **Weighing:** When weighing the solid, do so carefully to minimize dust generation. Use a draft shield if available.
- **Heating:** If heating is required, be aware of the flash point (113°C) and use appropriate heating methods (e.g., a water bath or heating mantle).<sup>[1]</sup> Avoid open flames.
- **Housekeeping:** Keep the work area clean and uncluttered. Label all containers clearly.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat and sources of ignition.<sup>[5]</sup>
- Store separately from incompatible materials such as strong oxidizing agents.<sup>[6]</sup>

## Emergency and Disposal Procedures

Immediate and correct response to emergencies can significantly mitigate risks.

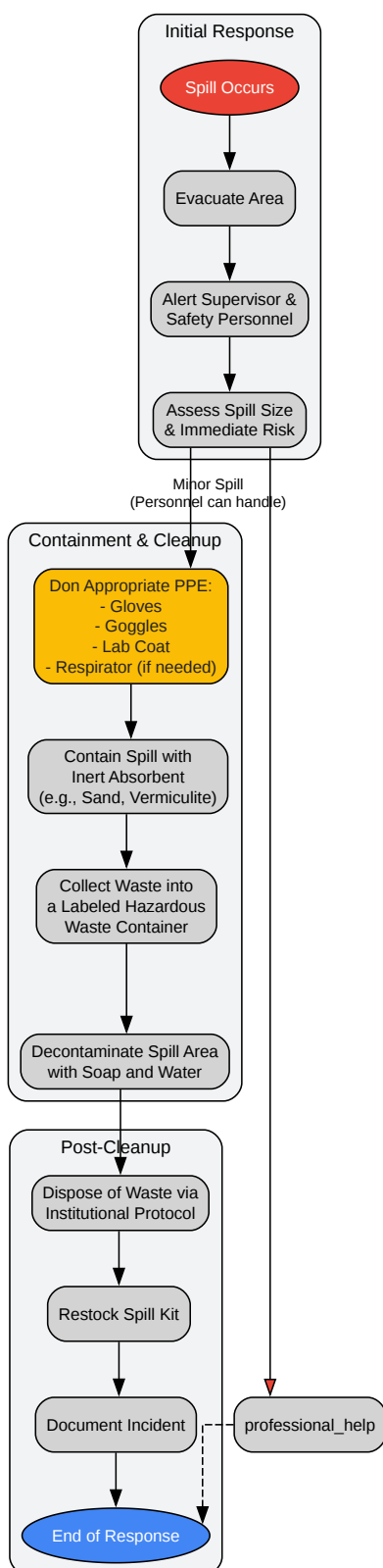
First Aid Measures:

Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[5][7] If eye irritation persists, get medical advice/attention.[3]	
Skin Contact	Remove contaminated clothing immediately.[5][7] Wash the affected area with plenty of soap and water.[8] Seek medical attention if irritation or other symptoms develop.[7]	
Ingestion	Do NOT induce vomiting.[5][7] If the person is conscious, have them drink several large glasses of water to dilute the stomach contents.[7] Call a poison center or doctor immediately.[3]	
Inhalation	Move the person to fresh air at once.[8][9] If breathing is difficult, administer oxygen.[5][7] If breathing has stopped, perform artificial respiration.[8] Seek immediate medical attention.[5][7]	

#### Spill Response Plan:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.

- Contain: For small spills, absorb the material with an inert, non-combustible material such as sand or earth.[\[5\]](#)[\[9\]](#)
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for disposal.[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Report: Report the incident to the appropriate safety personnel.



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Caption: Chemical spill response workflow for **2-Nitrocyclohexanone**.

### Disposal Plan:

- All waste containing **2-Nitrocyclohexanone** must be treated as hazardous waste.[10][11]
- Collect waste in a clearly labeled, sealed, and compatible container.[10] The label should include the words "Hazardous Waste" and the chemical name.[10]
- Store waste containers in a designated, secure area, segregated from incompatible materials.[10]
- Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[10] Do not dispose of it down the drain or in regular trash.

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